

Foreword: Contextualizing Solubility in Advanced Synthesis

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Compound of Interest

Compound Name: *cis-Boc-4-methoxy-D-proline*

CAS No.: 200184-87-8

Cat. No.: B1312951

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In the landscape of peptide synthesis and drug development, non-canonical amino acids like **cis-Boc-4-methoxy-D-proline** are invaluable building blocks. Their unique stereochemistry and functionalization offer pathways to novel therapeutics with enhanced stability and potency. However, the successful integration of these intermediates into a synthetic workflow or a final drug formulation is fundamentally governed by their physicochemical properties, paramount among which is solubility. A comprehensive understanding of a compound's solubility is not merely an academic exercise; it is the cornerstone of process optimization, formulation development, and ultimately, therapeutic efficacy.^{[1][2]}

This guide provides a robust framework for determining and interpreting the solubility of **cis-Boc-4-methoxy-D-proline**. It moves beyond a simple data sheet to offer a methodological deep-dive, explaining the causal relationships between molecular structure, solvent choice, and dissolution thermodynamics. We will establish a self-validating experimental system grounded in regulatory standards, ensuring that the data generated is not only accurate but also relevant for drug development professionals.

Theoretical Framework: The Thermodynamics of Dissolution

Solubility is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution in equilibrium with undissolved solute.[3] This process is governed by fundamental thermodynamic principles, primarily the Gibbs free energy of solution (ΔG_{sol}), which relates the enthalpy (ΔH_{sol}) and entropy (ΔS_{sol}) of the process:

$$\Delta G_{\text{sol}} = \Delta H_{\text{sol}} - T\Delta S_{\text{sol}}$$

A substance dissolves spontaneously only when ΔG_{sol} is negative. This equilibrium is influenced by several factors:

- **Enthalpy of Solution (ΔH_{sol}):** This term represents the net energy change from breaking solute-solute and solvent-solvent interactions and forming new solute-solvent interactions.[4] For most solids, this process is endothermic ($\Delta H_{\text{sol}} > 0$), meaning heat is absorbed. According to Le Chatelier's Principle, increasing the temperature will shift the equilibrium towards dissolution, thereby increasing solubility.[5][6]
- **Entropy of Solution (ΔS_{sol}):** This term reflects the change in disorder. Typically, dissolution leads to an increase in entropy ($\Delta S_{\text{sol}} > 0$) as the highly ordered crystal lattice of the solute is broken down and dispersed into the solvent.

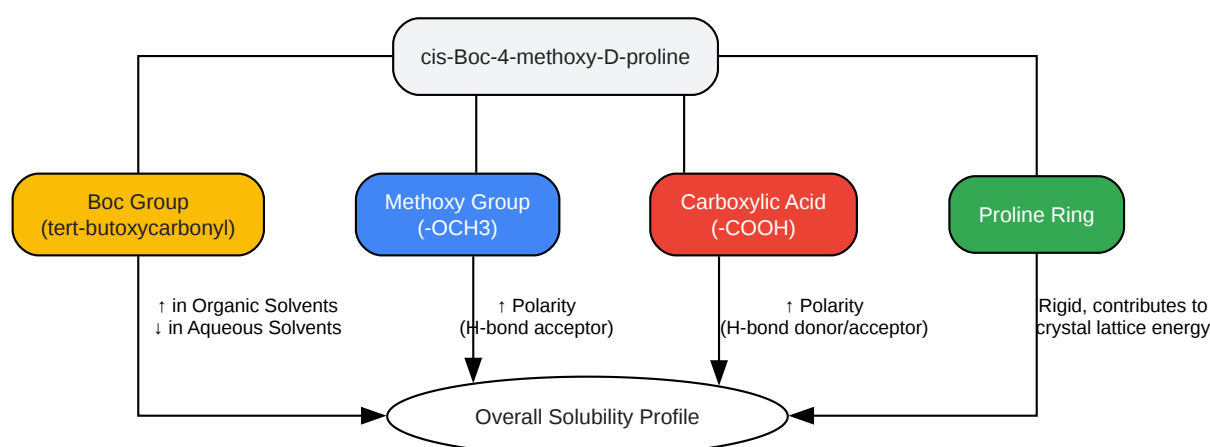
Molecular Determinants of cis-Boc-4-methoxy-D-proline Solubility

The solubility of this specific molecule is a composite of its structural features:

- **The Proline Backbone:** The rigid pyrrolidine ring is a core structural feature.
- **The Boc Protecting Group:** The tert-butoxycarbonyl (Boc) group is large, bulky, and hydrophobic.[7][8] It masks the amine's polarity, significantly decreasing aqueous solubility and increasing solubility in non-polar organic solvents like Dichloromethane (DCM) and Tetrahydrofuran (THF).[7]

- The Methoxy Group: The 4-methoxy group (-OCH₃) adds a polar ether linkage, which can act as a hydrogen bond acceptor, potentially improving solubility in protic solvents compared to a non-functionalized equivalent.
- The Carboxylic Acid: This is the primary polar, hydrogen-bonding functional group. However, in its protonated state (at low pH), its ability to ionize is suppressed. As most Boc-protected amino acids are used in organic synthesis, the focus is often on non-aqueous solvents where this group's polarity contributes to solubility in polar organic media like Dimethylformamide (DMF).^{[7][9]}

The interplay of these features suggests that **cis-Boc-4-methoxy-D-proline** will exhibit limited solubility in water and higher solubility in various organic solvents.



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Caption: Key molecular features influencing the solubility of the target compound.

Regulatory Framework for Pharmaceutical Solubility Studies

For drug development, solubility determination is not arbitrary. The International Council for Harmonisation (ICH) M9 guideline on Biopharmaceutics Classification System (BCS)-based biowaivers provides a standardized framework.^{[10][11][12]} According to ICH, a drug substance is considered "highly soluble" when its highest therapeutic dose is soluble in 250 mL or less of

aqueous media across a pH range of 1.2 to 6.8 at $37 \pm 1^\circ\text{C}$.^{[13][14]} While **cis-Boc-4-methoxy-D-proline** is an intermediate, applying these rigorous conditions provides a gold-standard dataset relevant for any potential pharmaceutical application.

Experimental Determination of Thermodynamic Solubility

Thermodynamic solubility represents the true equilibrium state and is the most relevant value for physicochemical characterization.^[3] Kinetic solubility, while useful for high-throughput screening, can often overestimate this value as it pertains to metastable solutions.^{[3][15]} The "gold standard" for determining thermodynamic solubility is the Shake-Flask Method.^{[16][17]}

The Shake-Flask Method: A Self-Validating Protocol

This protocol is designed to be self-validating by ensuring equilibrium is reached and accurately measured.

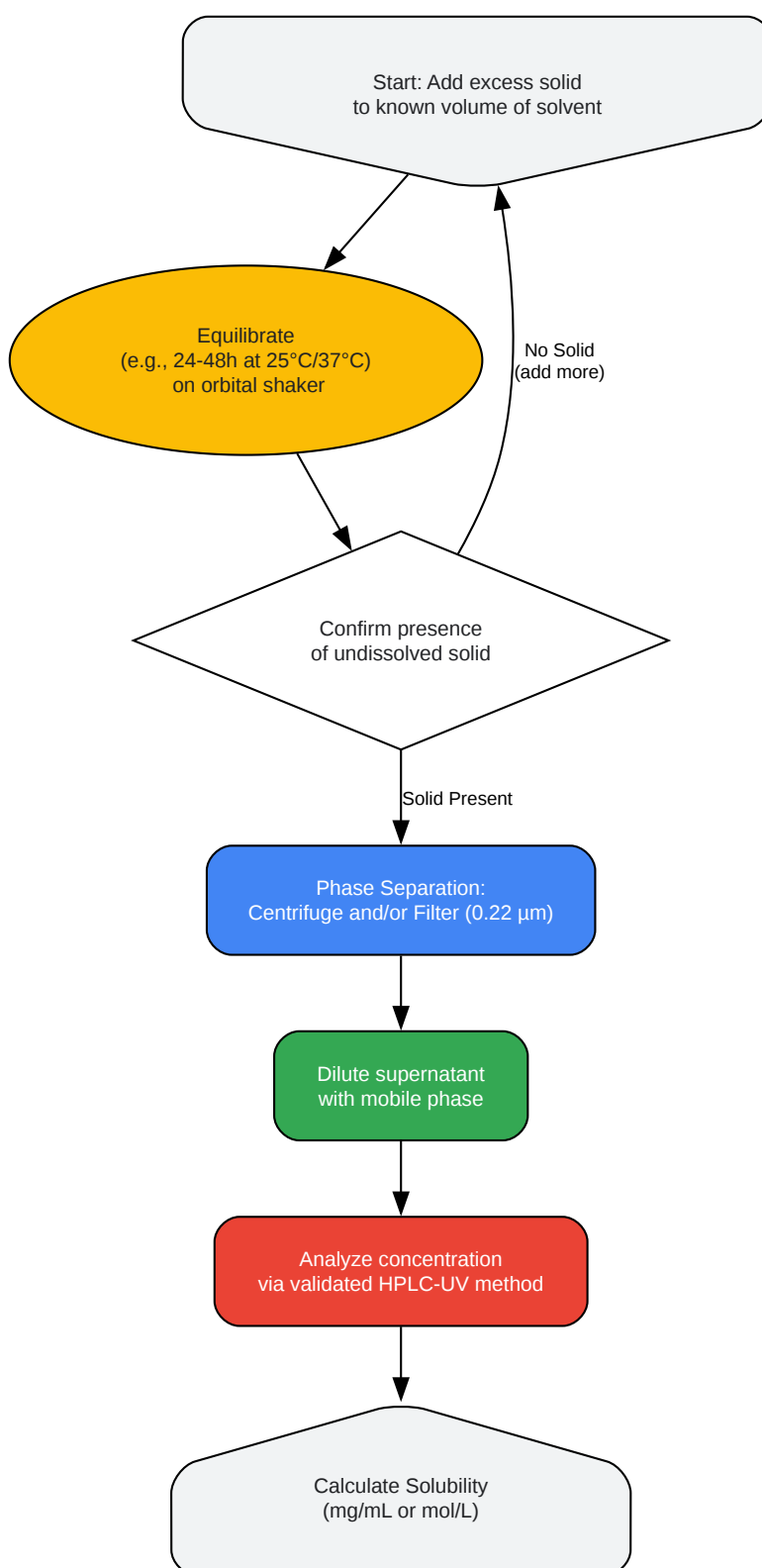
Objective: To determine the equilibrium solubility of **cis-Boc-4-methoxy-D-proline** in various solvents at controlled temperatures.

Materials & Equipment:

- **cis-Boc-4-methoxy-D-proline** (purity $\geq 98\%$)^[18]
- Solvents:
 - Aqueous Buffers (pH 1.2, 4.5, 6.8, prepared according to USP standards)
 - Purified Water
 - Organic Solvents (e.g., Ethanol, Methanol, Acetonitrile, Dichloromethane (DCM), Dimethylformamide (DMF))
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control (e.g., 25°C and 37°C)
- Centrifuge

- Syringe filters (0.22 μm , PTFE for organic, PVDF for aqueous)
- Calibrated analytical balance
- HPLC-UV system[1]

Experimental Workflow Diagram:



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Caption: Workflow for Thermodynamic Solubility Determination via Shake-Flask Method.

Step-by-Step Procedure:

- Preparation: Add an excess amount of **cis-Boc-4-methoxy-D-proline** to a series of vials containing a precise volume (e.g., 2 mL) of each test solvent. "Excess" is critical; it ensures a saturated solution is formed. A starting point is an amount that is 5-10 times the expected solubility.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C). Allow the suspensions to shake for a minimum of 24 hours.
 - Causality Check: 24-48 hours is chosen to ensure the system reaches thermodynamic equilibrium. Shorter times might only yield kinetic solubility.[\[19\]](#) To validate, samples can be taken at 24h and 48h; if the concentration is unchanged, equilibrium is confirmed.
- Phase Separation: After equilibration, visually confirm that undissolved solid remains. Let the vials stand to allow solids to settle. Carefully withdraw the supernatant using a syringe and filter it through a 0.22 µm syringe filter into a clean vial.
 - Trustworthiness Check: Filtration or high-speed centrifugation is essential to remove all undissolved microparticles, which would otherwise lead to a gross overestimation of solubility.[\[15\]](#) The filter material must be compatible with the solvent to prevent leaching or solute absorption.
- Quantification: Prepare an accurate dilution of the clear, saturated filtrate. Analyze this diluted sample using a validated analytical method, such as HPLC-UV, as described in Section 4.0.

Analytical Quantification via HPLC-UV

High-Performance Liquid Chromatography (HPLC) with UV detection is a robust and specific method for determining the concentration of the dissolved analyte.[\[20\]](#)[\[21\]](#)

Objective: To accurately measure the concentration of **cis-Boc-4-methoxy-D-proline** in the saturated filtrate.

Step-by-Step Protocol:

- **Method Development:** Develop a simple isocratic reverse-phase HPLC method. A C18 column is typically suitable. The mobile phase (e.g., a mixture of Acetonitrile and water with 0.1% Trifluoroacetic Acid) should be optimized to achieve a sharp, well-retained peak for the analyte. The UV detector wavelength should be set to the absorbance maximum of the compound.
- **Standard Preparation:** Prepare a stock solution of **cis-Boc-4-methoxy-D-proline** of known concentration (e.g., 1 mg/mL) in the mobile phase. Perform a serial dilution to create a set of at least five calibration standards spanning the expected concentration range of the diluted samples.[\[20\]](#)
- **Calibration Curve:** Inject the calibration standards into the HPLC system in triplicate. Plot the peak area versus concentration and perform a linear regression.
 - **Trustworthiness Check:** The calibration curve must have a coefficient of determination (R^2) ≥ 0.999 to ensure linearity and accuracy of the quantification.
- **Sample Analysis:** Inject the diluted filtrate samples.
- **Calculation:** Use the peak area of the sample and the equation from the calibration curve to determine the concentration in the diluted sample. Back-calculate the original concentration in the undissolved filtrate, accounting for the dilution factor. This value is the solubility.

$\text{Solubility (mg/mL)} = C_{\text{hplc}} \times \text{Dilution Factor}$ Where C_{hplc} is the concentration determined by HPLC.

Data Presentation and Interpretation

All quantitative solubility data should be summarized in a clear, structured table. This allows for easy comparison across different conditions.

Table 1: Solubility Profile of **cis-Boc-4-methoxy-D-proline**

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Classification
pH 1.2 Buffer	37	[Experimental Data]	[Calculated Data]	[e.g., Low]
pH 4.5 Buffer	37	[Experimental Data]	[Calculated Data]	[e.g., Low]
pH 6.8 Buffer	37	[Experimental Data]	[Calculated Data]	[e.g., Low]
Purified Water	25	[Experimental Data]	[Calculated Data]	[e.g., Sparingly Soluble]
Ethanol	25	[Experimental Data]	[Calculated Data]	[e.g., Soluble]
Dichloromethane	25	[Experimental Data]	[Calculated Data]	[e.g., Freely Soluble]

| Dimethylformamide | 25 | [Experimental Data] | [Calculated Data] | [e.g., Very Soluble] |

Note: Molecular Weight of **cis-Boc-4-methoxy-D-proline** (C₁₁H₁₉NO₅) is 245.28 g/mol .[\[18\]](#)
Classification based on USP descriptive terms.

Conclusion

This guide has established a comprehensive and scientifically rigorous framework for determining the solubility of **cis-Boc-4-methoxy-D-proline**. By grounding the experimental protocol in the principles of thermodynamic equilibrium and leveraging a validated HPLC-UV method for quantification, researchers can generate high-quality, reliable data. This information is critical for optimizing reaction conditions in peptide synthesis, guiding formulation strategies in drug development, and ensuring the overall success of projects that utilize this valuable synthetic intermediate. The causality and self-validation steps embedded within the protocols are designed to instill confidence in the resulting data, making it suitable for both internal decision-making and regulatory scrutiny.

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